

Dibenzyl Azelate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Dibenzyl azelate

Cat. No.: B154685

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This technical guide provides an in-depth overview of **dibenzyl azelate**, focusing on its fundamental molecular properties, potential synthesis methodologies, and analytical approaches. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development who are interested in the application and characterization of this molecule.

Core Molecular Data

Dibenzyl azelate is the dibenzyl ester of azelaic acid. Its key molecular identifiers and properties are summarized in the table below.

Property	Value
Molecular Formula	C ₂₃ H ₂₈ O ₄ [1] [2] [3]
Molecular Weight	368.5 g/mol [1]
IUPAC Name	dibenzyl nonanedioate [2]
SMILES	C1=CC=C(C=C1)COC(=O)CCCCCCCC(=O)OC C2=CC=CC=C2 [2] [3]
InChI Key	AEPUKSBIJZXFCI-UHFFFAOYSA-N [2]

Synthesis Protocol: Fischer-Speier Esterification

While specific, detailed experimental protocols for the direct synthesis of **dibenzyl azelate** are not extensively documented in readily available literature, a standard approach would be the Fischer-Speier esterification of azelaic acid with benzyl alcohol. This method involves the acid-catalyzed reaction between a carboxylic acid and an alcohol.

Proposed Experimental Methodology

Materials:

- Azelaic acid
- Benzyl alcohol (2 molar equivalents)
- Concentrated sulfuric acid (catalytic amount)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine azelaic acid, benzyl alcohol (2 equivalents), and toluene.
- **Catalysis:** Add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux:** Heat the mixture to reflux. The water formed during the esterification will be removed azeotropically and collected in the Dean-Stark trap. The reaction progress can be monitored by the amount of water collected.
- **Work-up:** Once the reaction is complete (no more water is collected), cool the mixture to room temperature.

- **Extraction and Neutralization:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude **dibenzyl azelate** can be further purified by techniques such as column chromatography or recrystallization to yield the final product.

Analytical Characterization

The successful synthesis and purity of **dibenzyl azelate** can be confirmed using various analytical techniques. While specific methods for **dibenzyl azelate** are not detailed, a general approach based on the analysis of similar compounds can be employed. For instance, methods used for analyzing azelaic acid in cosmetic products often involve derivatization followed by gas chromatography-mass spectrometry (GC-MS).^[4]

Proposed Analytical Methods:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** To confirm the molecular weight and identify fragmentation patterns of the synthesized ester.
- **High-Performance Liquid Chromatography (HPLC):** For purity assessment of the final product. A suitable method would need to be developed, likely using a reverse-phase column.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To elucidate the chemical structure and confirm the presence of both the azelate and benzyl moieties.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** To identify the characteristic functional groups, particularly the ester carbonyl stretch.

Visualizing the Synthesis Pathway

The synthesis of **dibenzyl azelate** via Fischer-Speier esterification can be represented as a chemical reaction pathway.

Caption: Fischer-Speier esterification of azelaic acid and benzyl alcohol.

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